

tert-Butyl 6-amino-1H-indole-1-carboxylate physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl 6-amino-1H-indole-1-carboxylate*

Cat. No.: B044024

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **tert-Butyl 6-amino-1H-indole-1-carboxylate**

This technical guide provides a comprehensive overview of the physical properties of **tert-Butyl 6-amino-1H-indole-1-carboxylate**, a key intermediate in organic synthesis, particularly in the development of pharmaceutical compounds. This document is intended for researchers, scientists, and professionals in the field of drug development.

Core Physical Properties

tert-Butyl 6-amino-1H-indole-1-carboxylate is a white solid organic compound.^[1] It is soluble in some organic solvents, including dichloromethane and dimethylthiourea.^[1]

Quantitative Data Summary

Property	Value	Source
CAS Number	219508-62-0	[1]
Molecular Formula	C13H16N2O2	[1]
Molecular Weight	232.28 g/mol	[1]
Melting Point	132-134 °C	[1]
Boiling Point	384.2 ± 34.0 °C (Predicted)	[1]
Density	1.16 ± 0.1 g/cm³ (Predicted)	[1]
Appearance	White Solid	[1]

Experimental Protocols

Detailed methodologies for the determination of key physical and spectral properties are outlined below.

Melting Point Determination

The melting point of a solid compound can be determined using the open glass capillary method.[\[2\]](#)

Procedure:

- A small, dry sample of the crystalline compound is packed into a thin-walled capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it is completely molten are recorded as the melting point range.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used for the structural characterization of organic compounds.

General Protocol for ^1H and ^{13}C NMR:

- Instrumentation: A Bruker ARX 400 Spectrometer (or equivalent) operating at 400 MHz for ^1H NMR and 100 MHz for ^{13}C NMR can be used.[3]
- Sample Preparation: The sample is dissolved in a deuterated solvent, such as MeOD-d4 or CDCl3.[2][3] Tetramethylsilane (TMS) is typically used as an internal standard.[2]
- Data Acquisition: Spectra are recorded at a constant temperature, for instance, 298 K.[3]
- Data Analysis: Chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) in Hertz (Hz).[3] Peak shapes are denoted as 's' (singlet), 'd' (doublet), 't' (triplet), and 'm' (multiplet).[3]

Infrared (IR) Spectroscopy

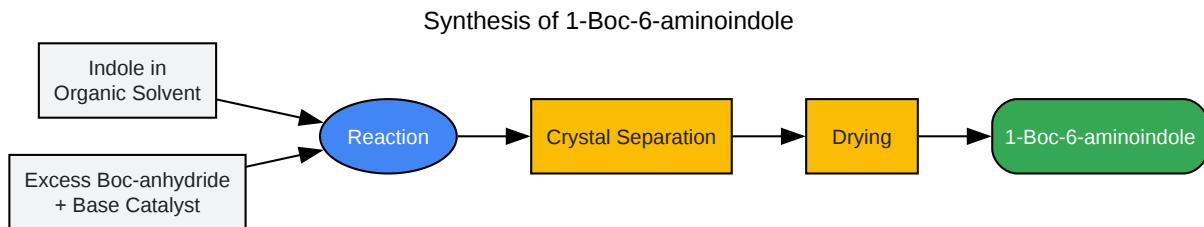
IR spectroscopy is employed to identify the functional groups present in a molecule.

General Protocol:

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrophotometer, such as a Shimadzu FTIR Affinity-1, is used.[2]
- Sample Preparation: The solid sample can be analyzed directly or prepared as a KBr pellet.
- Data Acquisition: The spectrum is recorded over a specific range of wavenumbers (e.g., 4000-400 cm^{-1}).
- Data Analysis: The absorption bands in the spectrum are correlated to specific functional groups.

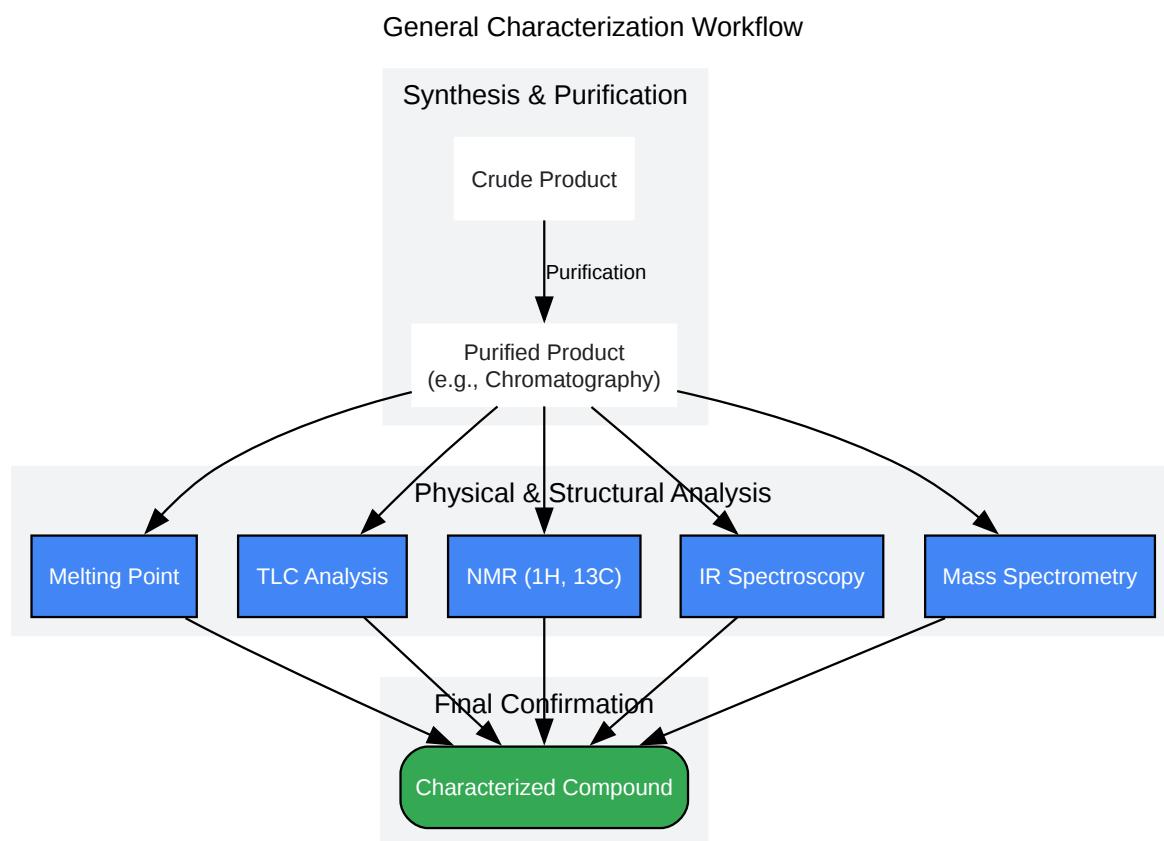
Synthesis and Characterization Workflow

The following diagrams illustrate the synthesis and a general characterization workflow for chemical compounds like **tert-Butyl 6-amino-1H-indole-1-carboxylate**.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 1-Boc-6-aminoindole.



[Click to download full resolution via product page](#)

Caption: General workflow for chemical compound characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. rsc.org [rsc.org]
- 3. scienceopen.com [scienceopen.com]
- To cite this document: BenchChem. [tert-Butyl 6-amino-1H-indole-1-carboxylate physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b044024#tert-butyl-6-amino-1h-indole-1-carboxylate-physical-properties\]](https://www.benchchem.com/product/b044024#tert-butyl-6-amino-1h-indole-1-carboxylate-physical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

